

An In-depth Technical Guide to the Safety of ETHYL 5H-OCTAFLUOROPENTANOATE

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *ETHYL 5H-
OCTAFLUOROPENTANOATE*

Cat. No.: *B1333793*

[Get Quote](#)

This technical guide provides a comprehensive overview of the safety data for **ETHYL 5H-OCTAFLUOROPENTANOATE** (CAS No. 2795-50-8), intended for researchers, scientists, and professionals in drug development. The information is compiled from available Safety Data Sheets (SDS) to ensure safe handling and use in a laboratory setting.

Section 1: Chemical Identification and Physical Properties

Ethyl 5H-octafluoropentanoate is a fluorinated ester. Its fundamental properties are summarized below.

Property	Value
CAS Number	2795-50-8
Synonyms	ETHYL 5H-OCTAFLUOROPENTANOATE
Physical State	No data available
Color	No data available
Odor	No data available
Melting Point/Freezing Point	141°C (lit.) [1]
Boiling Point	180°C (lit.) [1]
Flash Point	22°C (lit.) [1]
Density	1.43 g/cm ³ [1]
Solubility	No data available

Section 2: Hazard Identification and GHS Classification

According to the Safety Data Sheet, **ETHYL 5H-OCTAFLUOROPENTANOATE** is classified as a flammable liquid that causes skin and serious eye irritation.[\[1\]](#)

GHS Classification	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour [1]
Skin irritation	Category 2	H315: Causes skin irritation [1]
Eye irritation	Category 2	H319: Causes serious eye irritation [1]

GHS Pictograms:

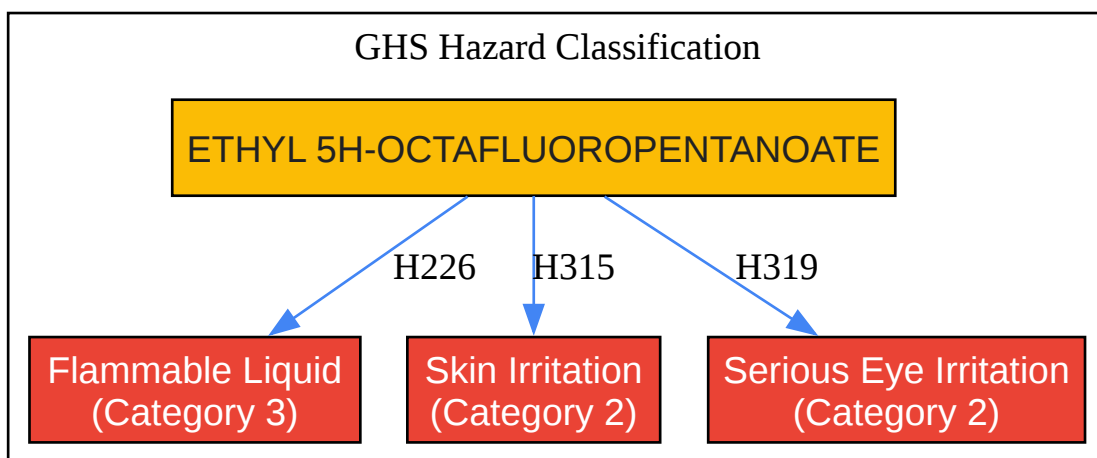
- Flame

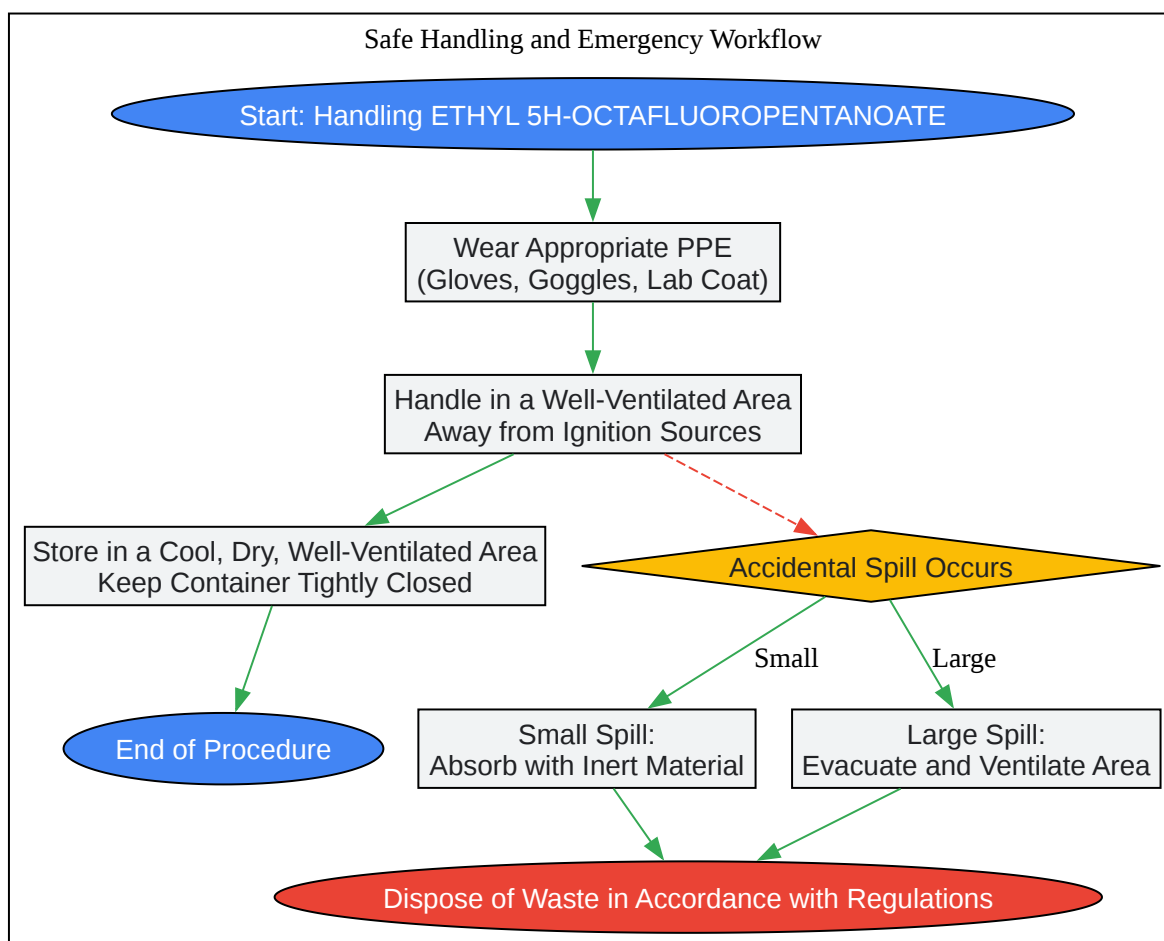
- Exclamation Mark

Signal Word: Warning^[1]

Precautionary Statements:

A series of precautionary statements are provided to ensure safe handling, storage, and disposal.^[1] These include measures to prevent fire, skin, and eye contact.^[1]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ETHYL 5H-OCTAFLUOROPENTANOATE - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of ETHYL 5H-OCTAFLUOROPENTANOATE]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333793#ethyl-5h-octafluoropentanoate-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com